

Preparing Akt-IN-18 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Akt-IN-18
Cat. No.: B12384755

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Akt-IN-18**, a potent inhibitor of the Akt signaling pathway. The information is intended to guide researchers in accurately preparing stock solutions and designing experiments to investigate the effects of **Akt-IN-18** on cellular processes.

Introduction to Akt-IN-18

Akt-IN-18 is a small molecule inhibitor that targets the Akt (also known as Protein Kinase B or PKB) signaling pathway. This pathway is a critical regulator of numerous cellular functions, including cell survival, proliferation, growth, and metabolism.^[1] Dysregulation of the Akt pathway is frequently observed in various diseases, particularly cancer, making it a key target for therapeutic intervention. **Akt-IN-18** exerts its effects by inhibiting Akt, which can lead to the induction of apoptosis (programmed cell death) in cancer cells.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Akt-IN-18** is provided in the table below.

Property	Value
Molecular Weight	411.86 g/mol [1]
CAS Number	2708177-73-3[2]
Appearance	Solid
Solubility	Soluble in DMSO
Storage (Powder)	Store at -20°C for up to 3 years.
Storage (in DMSO)	Store at -80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

Preparing Akt-IN-18 Stock Solution

Materials:

- **Akt-IN-18** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer

Protocol:

- **Equilibrate Reagents:** Allow the **Akt-IN-18** powder and DMSO to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **Akt-IN-18** powder using a calibrated precision balance in a chemical fume hood.
- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the weighed **Akt-IN-18** powder to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution:

- Add 242.8 µL of DMSO to 1 mg of **Akt-IN-18** powder.
- Calculation: $\text{Volume (}\mu\text{L)} = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 1,000,000 / \text{Concentration (mM)}$
- Solubilization: Vortex the solution thoroughly until the **Akt-IN-18** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Note: The final concentration of DMSO in cell culture media should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.

Application: Inhibition of the Akt Signaling Pathway

Akt-IN-18 can be utilized in various cell-based assays to investigate its impact on the Akt signaling pathway and downstream cellular events.

In Vitro Efficacy

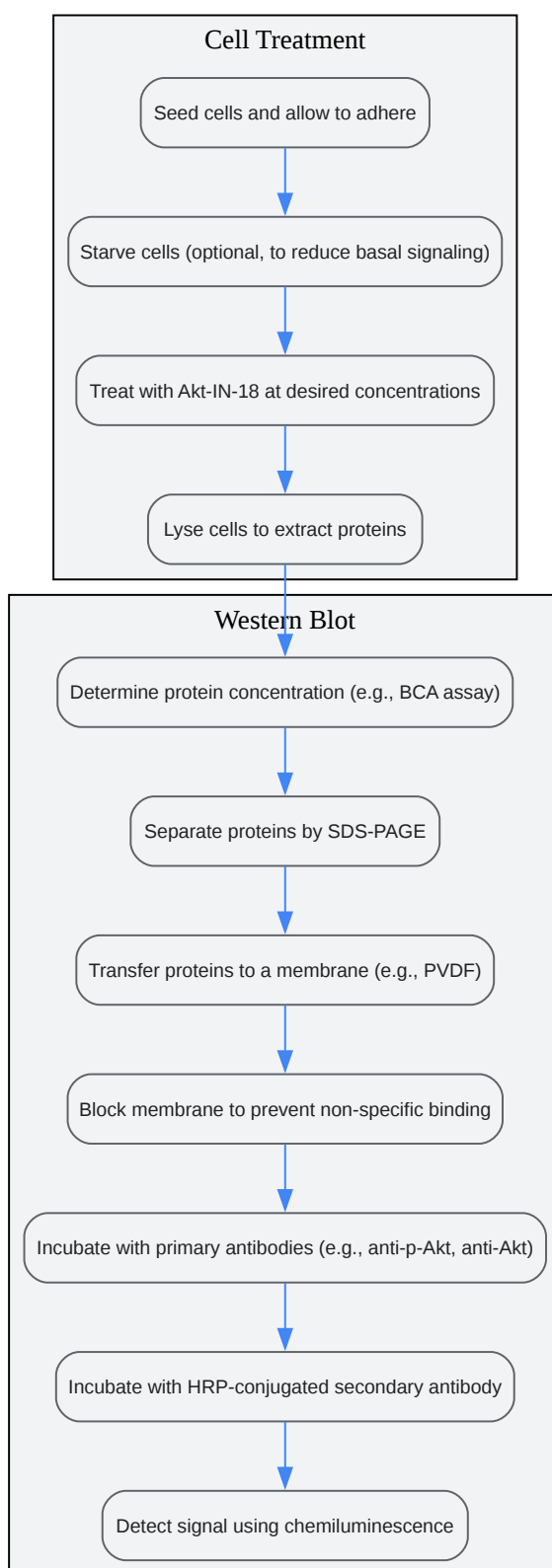
The half-maximal inhibitory concentration (IC50) of **Akt-IN-18** has been determined in various cancer cell lines.

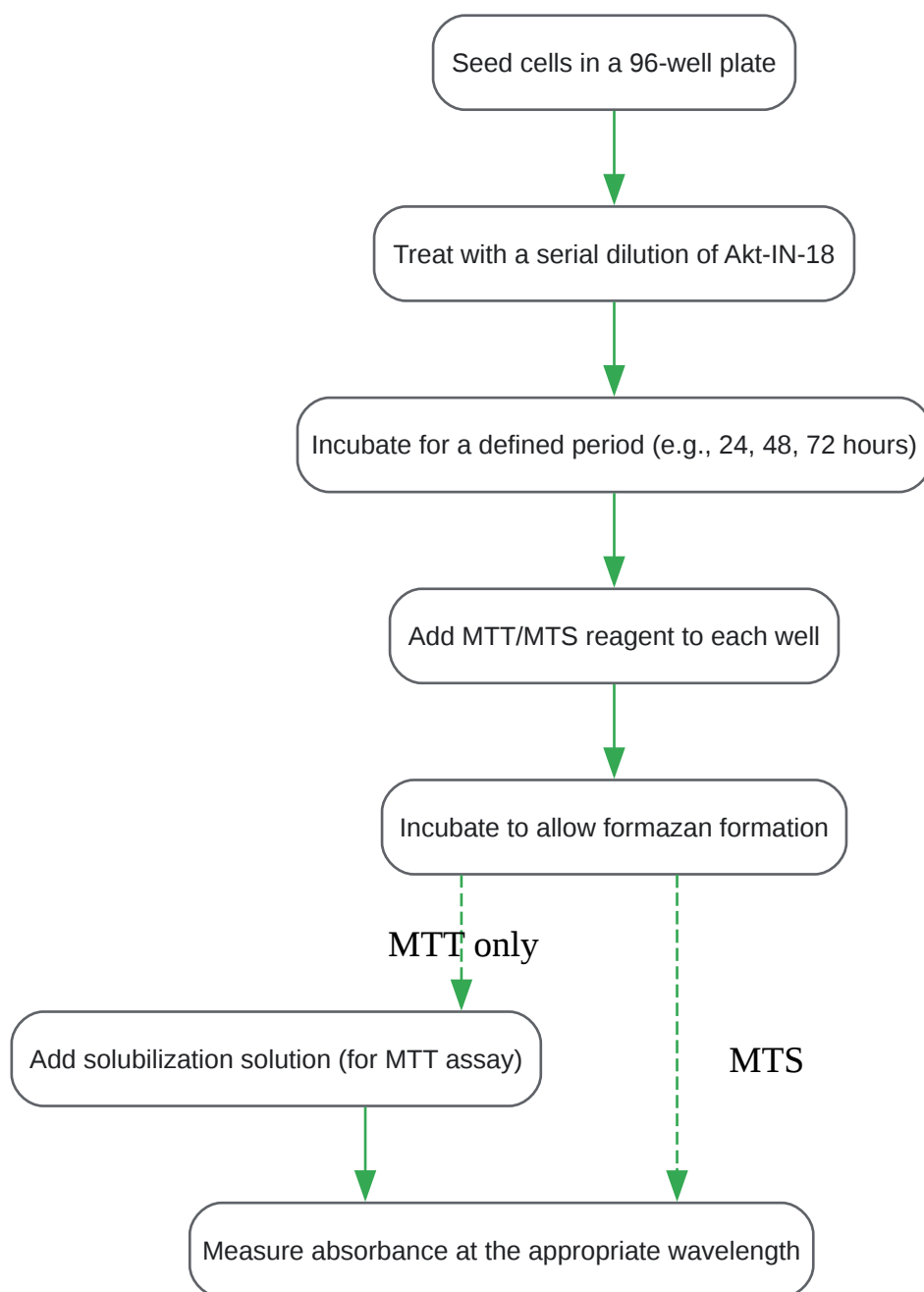
Cell Line	Cancer Type	IC50 (µM)
A549	Non-small cell lung cancer	69.45 ^[1]

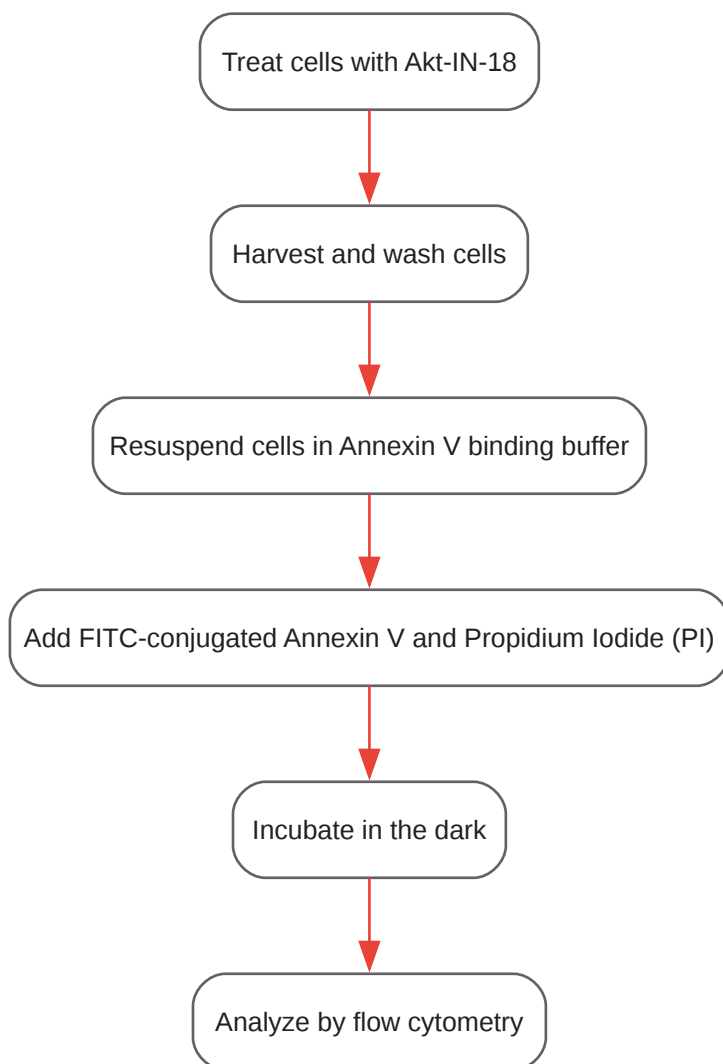
Experimental Protocols

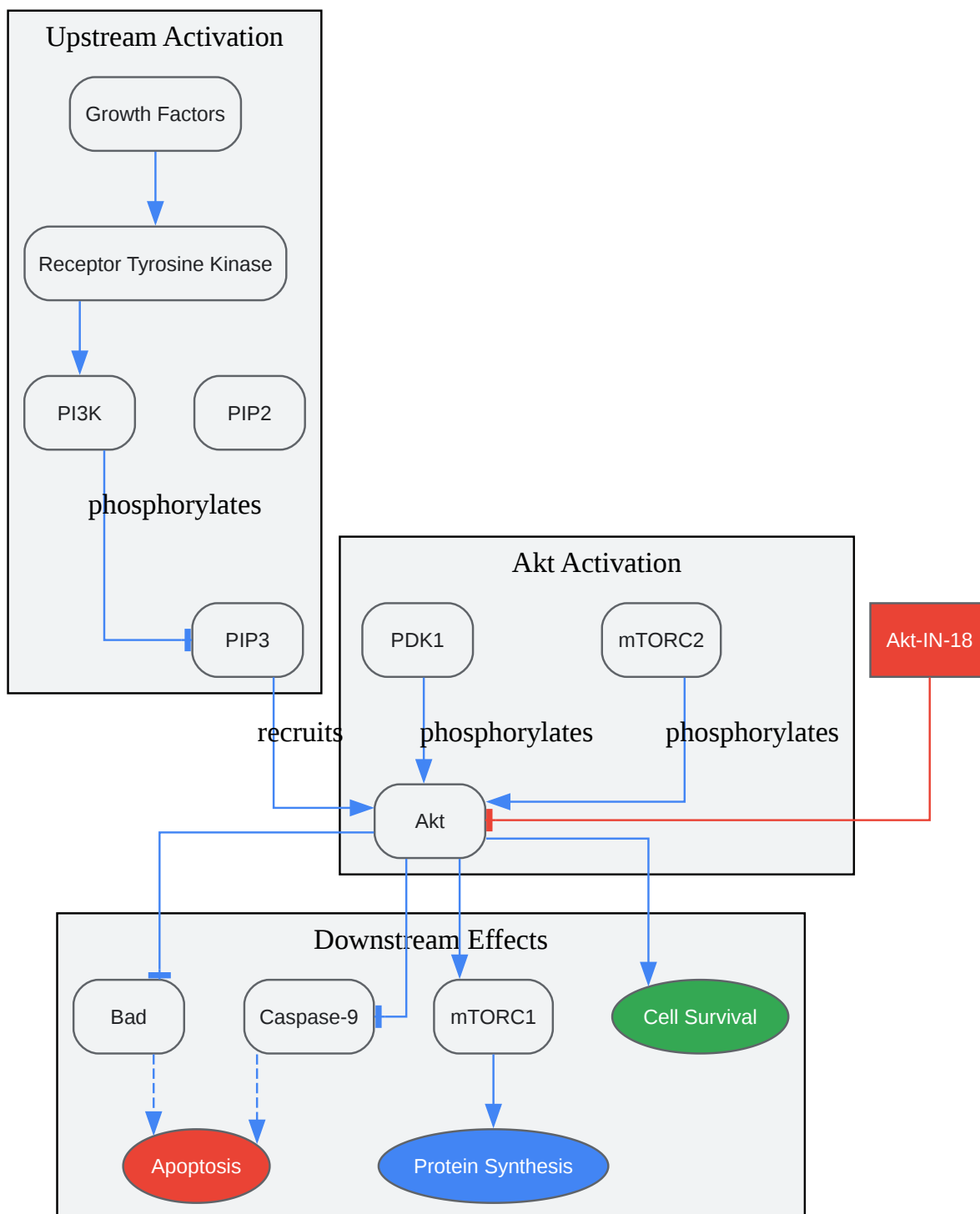
This protocol describes how to assess the effect of **Akt-IN-18** on the phosphorylation status of Akt and its downstream targets.

Workflow:









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References

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